

# Boscalid environmental fate and persistence

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## Compound Focus: Boscalid

CAS No.: 188425-85-6

Cat. No.: S565657

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## Fundamental Properties of Boscalid

The table below outlines the key physicochemical properties that govern **Boscalid**'s environmental behavior [1].

Property	Value / Description
Chemical Name	2-chloro-N-(4'-chloro[1,1'-biphenyl]-2-yl)-3-pyridinecarboxamide
IUPAC Name	2-chloro-N-(4'-chlorobiphenyl-2-yl)nicotinamide
CAS RN	188425-85-6
Molecular Formula	C <sub>18</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O
Mode of Action	Succinate Dehydrogenase Inhibitor (FRAC Group 7)
Water Solubility (at 20°C, pH 7)	4.6 mg/L
Octanol-Water Partition Coefficient (log P)	2.96
Melting Point	140 °C

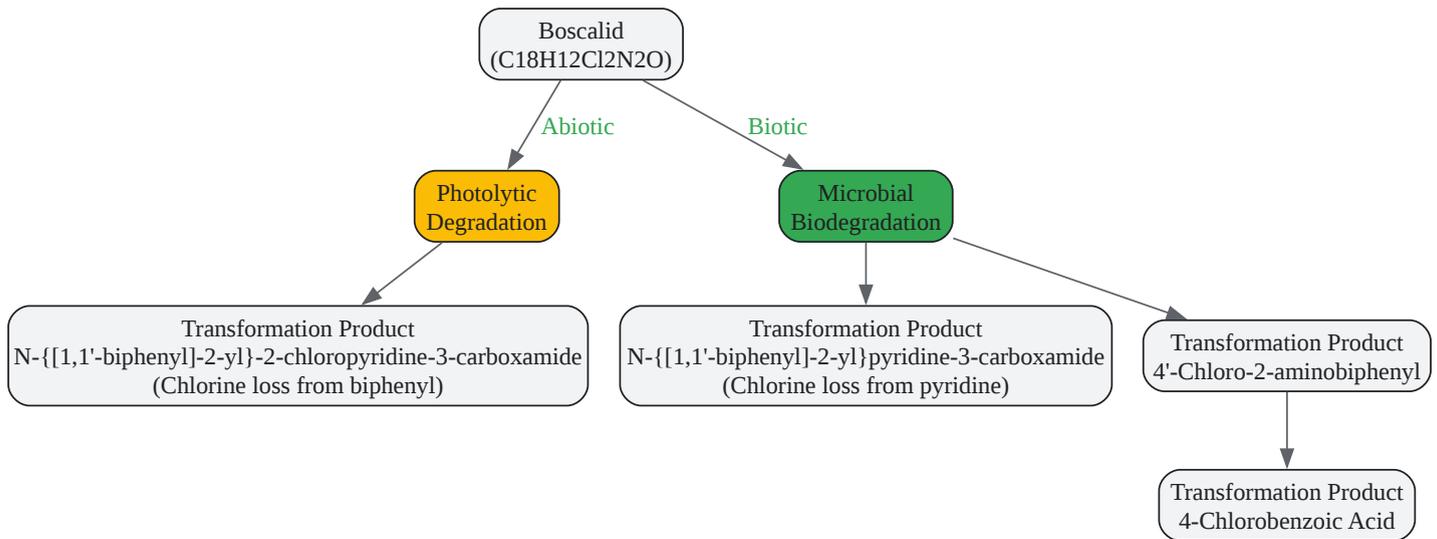
## Environmental Persistence and Degradation Data

**Boscalid** is characterized by its high persistence in the environment, though its observed half-life can vary significantly depending on conditions. The following table summarizes dissipation and degradation half-lives from various studies.

Matrix / Condition	Half-Life (DT <sub>50</sub> )	Key Context & Notes
Sandy Soil (Field)	104 - 224 days	Actual field measurement; much faster than lab expectations [2].
Soil (Lab, 20°C)	484.4 days	Laboratory condition value from PPDB; represents a high-end persistence [3].
Soil (Repeated Treatment)	31.5 - 180.1 days	Degradation rate decreased with increased treatment frequency and concentration [3].
Table Grapes (Field)	3.32 - 6.42 days	Dissipation on the crop commodity; follows first- and second-order kinetics [4].
Water-Sediment System	Very persistent	Classified as persistent in water and sediment; can lead to contamination of water bodies [1].

## Degradation Pathways and Metabolites

**Boscalid** undergoes transformation in the environment through both abiotic and biotic processes.



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A generalized pathway for the environmental degradation of **Boscalid**, based on identified metabolites and transformation products.

- **Abiotic Degradation: Photolysis** is a key abiotic process. One identified pathway involves the loss of a chlorine atom from the biphenyl ring, leading to a transformation product with the formula C<sub>18</sub>H<sub>13</sub>N<sub>2</sub>OCl [5].
- **Biotic Degradation (Microbial)**: Microbial action in soil is a major route for **boscalid** breakdown. Key biodegradation intermediates include [5]:
  - Metabolite resulting from the loss of a chlorine atom from the pyridine ring (C<sub>18</sub>H<sub>14</sub>N<sub>2</sub>O).
  - Formation of **4'-Chloro-2-aminobiphenyl** (C<sub>12</sub>H<sub>10</sub>ClN), indicating cleavage of the molecule.
  - Further transformation can lead to **4-Chlorobenzoic Acid**, which has been modeled as a major transformation product in catchment studies [6].

## Key Experimental Protocols

For researchers looking to replicate or build upon existing studies, here are summaries of key methodologies.

## Soil Microbial Community Analysis After Repeated Boscalid Exposure [3]

- **Experimental Design:** Soil samples with no prior **boscalid** history are treated with **boscalid** at multiple concentrations (e.g., 3, 6, and 15 mg/kg, simulating recommended to 5-fold doses). This treatment is repeated multiple times (e.g., four times) with a 30-day interval between each.
- **Dissipation Measurement:** **Boscalid** residues in soil are quantified using high-performance liquid chromatography (HPLC) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). The degradation half-life is calculated from the residue data over time.
- **Microbial Community Assessment:** Soil microbial DNA is extracted and sequenced (e.g., 16S rRNA for bacteria, ITS for fungi). Bioinformatics tools are then used to analyze diversity, composition, and co-occurrence network complexity of the microbial community.

## Bacterial Biodegradation of Boscalid [5]

- **Isolation of Degraders:** Bacterial strains are isolated from pesticide-contaminated soil using enrichment culture techniques in a minimal medium with **boscalid** as the sole carbon source.
- **Biodegradation Assay:** Selected bacterial isolates are inoculated into a minimal medium containing a known concentration of **boscalid**. Flasks are incubated under shaking conditions to ensure aeration.
- **Kinetic Analysis:** Samples are taken at regular intervals. Bacterial growth is monitored by measuring optical density (OD), while the residual concentration of **boscalid** is quantified using HPLC-UV. Degradation intermediates are identified using liquid chromatography-mass spectrometry (LC-MS).

## Sorption Kinetics in Soil [7]

- **Soil Characterization:** A set of soil samples with varying physicochemical properties (texture, pH, organic carbon, carbonate, iron oxide content) is collected and analyzed.
- **Batch Sorption Experiment:** A known concentration of **boscalid** solution is added to soil samples in centrifuge tubes. The tubes are shaken for different time intervals to establish sorption kinetics.
- **Analysis and Modeling:** The tubes are centrifuged, and the concentration of **boscalid** in the supernatant is measured (e.g., via HPLC). The data is then fitted to kinetic models such as the pseudo-first-order and pseudo-second-order models to understand the sorption behavior.

## Environmental Implications and Risk Assessment

- **Impacts on Soil Health:** Repeated applications of **boscalid** can alter the structure of the soil microbial community. While microbial diversity might be initially inhibited, it can show an inhibition-recovery trend; however, the community composition is shifted, and the complexity of the microbial network is reduced [3].
- **Ecotoxicity:** **Boscalid** is reported to be moderately toxic to a range of non-target organisms. It has been shown to cause mitochondrial dysfunction in human cell lines [8] and is toxic to aquatic organisms like zebrafish [9] [1].
- **Mobility and Water Contamination:** Due to its persistence, **boscalid** has been frequently detected in surface water and groundwater. Its mobility is higher in sandy soils with low organic matter, posing a risk of contaminating water bodies via runoff and leaching [7] [6].
- **Dietary Risk:** Studies on crops like watermelon and table grapes indicate that when used according to Good Agricultural Practices (GAP), the dietary risk from **boscalid** residues is low for consumers. The risk quotients (RQs) are typically well below 100% [4] [9].

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